

An In-depth Technical Guide to O-(Trimethylsilyl)hydroxylamine

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Compound of Interest

Compound Name: O-(Trimethylsilyl)hydroxylamine

Cat. No.: B1301986

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CAS Number: 22737-36-6 Synonyms: Aminoxytrimethylsilane, TMSONH₂

This technical guide provides a comprehensive overview of **O-(Trimethylsilyl)hydroxylamine**, a versatile O-substituted hydroxylamine reagent. It is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis. This document details the compound's physicochemical properties, safety information, key synthetic applications, and representative experimental protocols.

Physicochemical and Spectroscopic Data

O-(Trimethylsilyl)hydroxylamine is a colorless to nearly colorless liquid, notable for the protective trimethylsilyl group on the hydroxylamine oxygen. This silylation enhances its utility in various organic transformations compared to unprotected hydroxylamine.

Table 1: Physicochemical Properties of **O-(Trimethylsilyl)hydroxylamine**

Property	Value	Reference(s)
CAS Number	22737-36-6	[1]
Molecular Formula	C ₃ H ₁₁ NOSi	
Molecular Weight	105.21 g/mol	[1]
Appearance	Liquid	[1]
Boiling Point	98-100 °C	[1]
Density	0.86 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.405	[1]
Flash Point	12 °C (53.6 °F) - closed cup	[1]
Storage Temperature	2-8°C	[1]
InChI Key	AEKHNNJSMVVESS- UHFFFAOYSA-N	[1]

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Safety and Handling

O-(Trimethylsilyl)hydroxylamine is a hazardous chemical that requires careful handling in a controlled laboratory environment. It is highly flammable and corrosive. Adherence to appropriate safety protocols, including the use of personal protective equipment (PPE), is mandatory.

Table 2: GHS Hazard and Precautionary Information

Category	Code	Description	Reference(s)
Pictograms	GHS02, GHS05	Flame, Corrosion	
Signal Word	Danger		[1]
Hazard Statements	H225	Highly flammable liquid and vapor.	[1]
	H314	Causes severe skin burns and eye damage.	[1]
Precautionary Statements	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[1]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1]
	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[1]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
Hazard Classifications	Flam. Liq. 2; Skin Corr. 1B	Flammable Liquid Category 2; Skin	[1]

Category	Code	Description	Reference(s)
		Corrosion Category 1B	

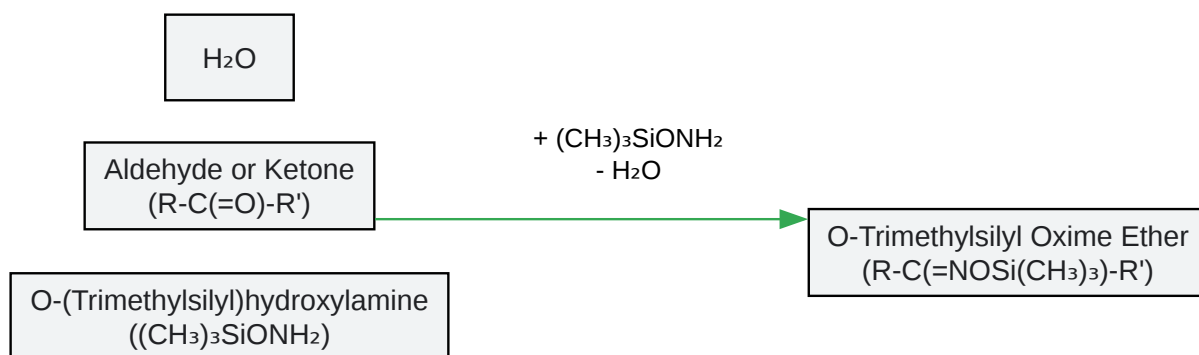
| Required PPE | | Faceshields, Goggles, Gloves, ABEK (EN14387) respirator filter [\[\[1\]](#) |

Key Applications and Reactions

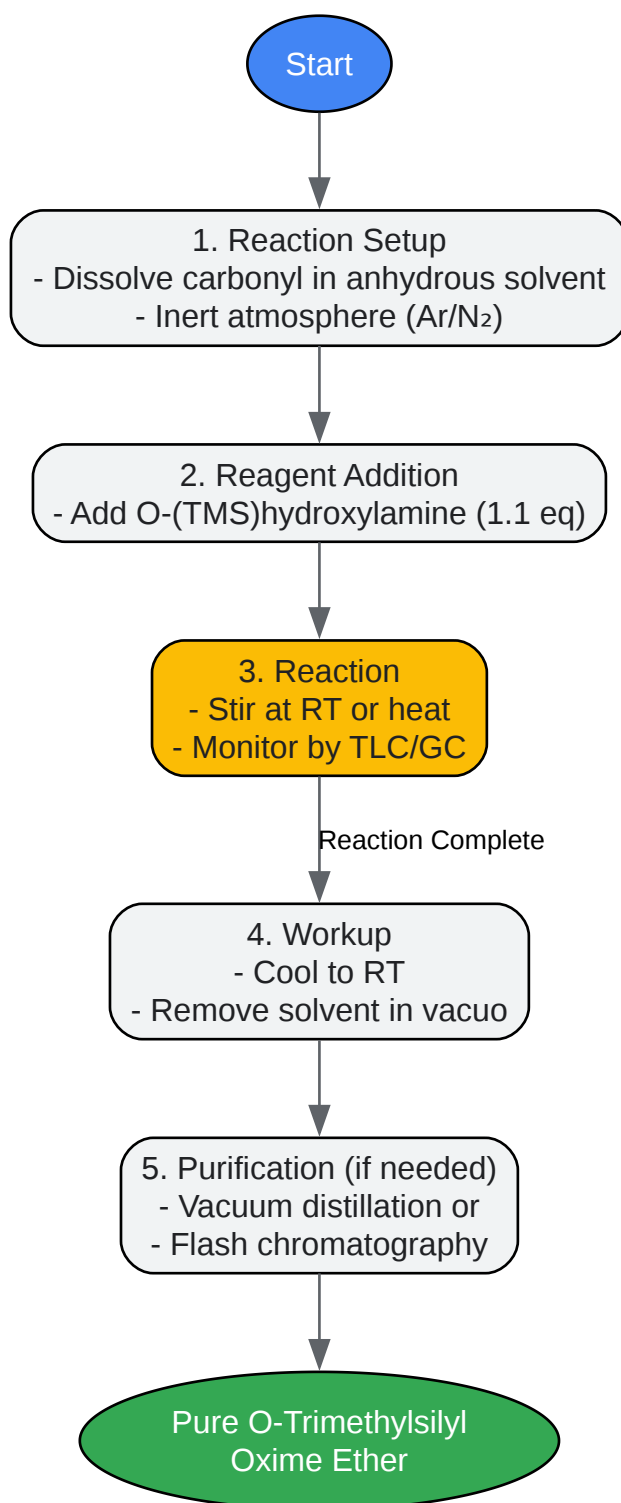
O-(Trimethylsilyl)hydroxylamine is a key reagent in several important synthetic transformations. Its primary utility lies in its role as a protected hydroxylamine, enabling reactions that might otherwise be complicated by the dual nucleophilicity of the parent compound.

Synthesis of O-Trimethylsilyl Oxime Ethers

A principal application is the reaction with aldehydes and ketones to form O-trimethylsilyl oxime ethers. These products are stable intermediates that can be used in further synthetic steps, such as chemoselective additions of organometallic reagents.







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References

- 1. O-(Trimethylsilyl)hydroxylamine technical grade, 90 22737-36-6 [sigmaaldrich.com]
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